

# Navigating the Safety Landscape of Indoline Sulfonamides: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-(2,3-Dihydro-1H-indol-1-ylsulfonyl)benzoic acid  
CAS No.: 485769-38-8  
Cat. No.: B1618107

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Prepared by: Gemini, Senior Application Scientist

## Introduction

The indoline sulfonamide scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds under investigation for a wide range of therapeutic applications, including as antibacterial and anticancer agents.<sup>[1][2]</sup> As research and development in this area accelerates, a thorough understanding of the potential hazards associated with these molecules is paramount for ensuring the safety of laboratory personnel and for meeting regulatory requirements. This technical guide provides an in-depth exploration of the safety data sheet (SDS) and hazard classification for the indoline sulfonamide class of compounds, offering a framework for researchers and drug development professionals to build robust safety protocols.

This guide is structured to provide both a comprehensive overview and practical, actionable information. We will first deconstruct the 16-section SDS, providing a detailed explanation of

the required information with specific considerations for indoline sulfonamides. Subsequently, we will delve into the principles of hazard classification under the Globally Harmonized System (GHS), and finally, present key experimental protocols for determining the toxicological properties of these compounds.

## The Safety Data Sheet (SDS): A Comprehensive Overview

The Safety Data Sheet is the cornerstone of chemical safety in the workplace. Mandated by the Occupational Safety and Health Administration (OSHA) under its Hazard Communication Standard (HCS), the SDS provides a standardized 16-section format for communicating the hazards of a chemical and outlining safe handling procedures.<sup>[3][4][5][6][7]</sup>

The following is a detailed breakdown of each section of the SDS, with specific guidance on the information pertinent to a representative indoline sulfonamide.

### Section 1: Identification

This section provides the fundamental identification of the substance and the supplier.<sup>[4]</sup>

- **Product Identifier:** "Indoline Sulfonamides" (as a chemical class) or the specific name of the compound (e.g., "2,3-dihydro-1H-indole-5-sulfonamide").
- **Other Means of Identification:** Any common synonyms or internal company identifiers.
- **Recommended Use and Restrictions on Use:** Primarily for research and development purposes. Not for human or veterinary use unless specified.
- **Supplier's Details:** Name, address, and phone number of the manufacturer or supplier.
- **Emergency Phone Number:** A 24-hour emergency contact number.

### Section 2: Hazard(s) Identification

This critical section outlines the hazards of the chemical and the appropriate warning information.<sup>[4]</sup> The classification presented here is a representative profile for the indoline sulfonamide class, based on the known hazards of the constituent functional groups. For a

specific indoline sulfonamide, this section must be populated with data from experimental testing or reliable literature sources. A PubChem entry for 2,3-dihydro-1H-indole-5-sulfonamide, for instance, indicates it causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[8]</sup>

- GHS Classification:
  - Health Hazards:
    - Acute Toxicity, Oral (Category 4) - Harmful if swallowed.
    - Skin Irritation (Category 2) - Causes skin irritation.<sup>[8]</sup>
    - Eye Irritation (Category 2A) - Causes serious eye irritation.<sup>[8]</sup>
    - Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System - May cause respiratory irritation.<sup>[8]</sup>
- GHS Label Elements:
  - Pictograms:
    - Exclamation Mark
  - Signal Word: Warning
  - Hazard Statements:
    - H302: Harmful if swallowed.
    - H315: Causes skin irritation.<sup>[8]</sup>
    - H319: Causes serious eye irritation.<sup>[8]</sup>
    - H335: May cause respiratory irritation.<sup>[8]</sup>
  - Precautionary Statements:
    - Prevention: P261, P264, P270, P271, P280

- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362
  - Storage: P403+P233, P405
  - Disposal: P501
- Hazards Not Otherwise Classified (HNOC): None identified.

## Section 3: Composition/Information on Ingredients

This section identifies the chemical ingredients of the product.<sup>[4]</sup>

- Substance/Mixture: Substance
- Chemical Name: Indoline Sulfonamide (or specific name)
- Common Name and Synonyms: As applicable
- CAS Number and Other Unique Identifiers: Chemical Abstracts Service (CAS) number for the specific compound.
- Impurities and Stabilizing Additives: Any known impurities or additives that contribute to the hazard classification.

## Section 4: First-Aid Measures

This section provides instructions for immediate medical care.

- Description of First-Aid Measures:
  - Inhalation: Move person to fresh air. If breathing is difficult, give oxygen. Get medical attention.<sup>[9][10]</sup>
  - Skin Contact: Immediately wash skin with soap and plenty of water.<sup>[9][10]</sup> Remove contaminated clothing. Seek medical advice if irritation persists.<sup>[11]</sup>
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[12]</sup> Check for and remove any contact

lenses.[12] Continue rinsing.[11] Get medical attention if irritation persists.[10][11]

- Ingestion: Do NOT induce vomiting.[9] Never give anything by mouth to an unconscious person.[9][12] Rinse mouth with water.[9][12] Call a physician or poison control center immediately.
- Most Important Symptoms and Effects, Both Acute and Delayed: May cause skin, eye, and respiratory tract irritation. Harmful if swallowed.
- Indication of Any Immediate Medical Attention and Special Treatment Needed: Treat symptomatically.

## Section 5: Fire-Fighting Measures

This section provides recommendations for fighting a fire involving the chemical.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10][11]
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and sulfur oxides.[11][12]
- Special Protective Equipment and Precautions for Fire-Fighters: Wear self-contained breathing apparatus and full protective gear.[11][12]

## Section 6: Accidental Release Measures

This section provides recommendations for responding to spills, leaks, or releases.

- Personal Precautions, Protective Equipment, and Emergency Procedures: Use personal protective equipment.[11] Avoid breathing vapors, mist, or gas.[11] Ensure adequate ventilation.[11] Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[11]
- Methods and Materials for Containment and Cleaning Up: Absorb with inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[11]

## Section 7: Handling and Storage

This section provides guidance on safe handling practices and storage conditions.

- Precautions for Safe Handling: Avoid contact with skin and eyes.<sup>[13]</sup> Avoid inhalation of vapor or mist.<sup>[9]</sup> Use only in a well-ventilated area. Handle under an inert atmosphere for sensitive compounds.
- Conditions for Safe Storage, Including Any Incompatibilities: Keep container tightly closed in a dry and well-ventilated place.<sup>[9]</sup><sup>[13]</sup> Store in a cool place.<sup>[9]</sup> Incompatible with strong oxidizing agents.<sup>[11]</sup>

## Section 8: Exposure Controls/Personal Protection

This section provides information on exposure limits, engineering controls, and personal protective equipment (PPE).

- Control Parameters:
  - Occupational Exposure Limits: No specific occupational exposure limits have been established for this class of compounds.
- Appropriate Engineering Controls: Use of a chemical fume hood is recommended. Eyewash stations and safety showers should be available.
- Individual Protection Measures (PPE):
  - Eye/Face Protection: Wear chemical safety goggles.<sup>[10]</sup>
  - Skin Protection: Wear appropriate chemical-resistant gloves and a lab coat.<sup>[10]</sup><sup>[12]</sup>
  - Respiratory Protection: If the fume hood is not available or ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.<sup>[10]</sup>

## Section 9: Physical and Chemical Properties

This section identifies physical and chemical properties associated with the substance.

- Appearance: Solid or oil (will vary by specific compound)

- Odor: No data available
- pH: No data available
- Melting Point/Freezing Point: Varies by compound
- Initial Boiling Point and Boiling Range: Varies by compound
- Flash Point: No data available
- Evaporation Rate: No data available
- Flammability (solid, gas): No data available
- Upper/Lower Flammability or Explosive Limits: No data available
- Vapor Pressure: No data available
- Vapor Density: No data available
- Relative Density: No data available
- Solubility: Varies by compound
- Partition Coefficient: n-octanol/water: No data available
- Auto-ignition Temperature: No data available
- Decomposition Temperature: No data available
- Viscosity: No data available

## Section 10: Stability and Reactivity

This section describes the reactivity hazards of the chemical and the chemical stability information.<sup>[3]</sup>

- Reactivity: No data available

- Chemical Stability: Stable under recommended storage conditions.[10][11]
- Possibility of Hazardous Reactions: No data available
- Conditions to Avoid: Incompatible materials, heat, and moisture.
- Incompatible Materials: Strong oxidizing agents.[11]
- Hazardous Decomposition Products: Under fire conditions: carbon oxides, nitrogen oxides, sulfur oxides.[11]

## Section 11: Toxicological Information

This section provides a comprehensive overview of the toxicological effects of the substance.

- Information on Toxicological Effects:
  - Acute Toxicity: Based on the general toxicity of sulfonamides, oral LD50 is expected to be in the range of 300-2000 mg/kg (Category 4).
  - Skin Corrosion/Irritation: Expected to be a skin irritant (Category 2).[8]
  - Serious Eye Damage/Irritation: Expected to cause serious eye irritation (Category 2A).[8]
  - Respiratory or Skin Sensitization: No data available.
  - Germ Cell Mutagenicity: No data available. An Ames test would be required to assess this endpoint.
  - Carcinogenicity: No data available.
  - Reproductive Toxicity: No data available.
  - Specific Target Organ Toxicity – Single Exposure: May cause respiratory tract irritation (Category 3).[8]
  - Specific Target Organ Toxicity – Repeated Exposure: No data available.
  - Aspiration Hazard: No data available.

## Sections 12-15

Sections 12 through 15 are required to be present on the SDS but are not enforced by OSHA as they fall under the jurisdiction of other agencies.<sup>[3]</sup> They cover ecological information, disposal considerations, transport information, and regulatory information.

- Section 12: Ecological Information (non-mandatory)
- Section 13: Disposal Considerations (non-mandatory)
- Section 14: Transport Information (non-mandatory)
- Section 15: Regulatory Information (non-mandatory)

## Section 16: Other Information

This section provides any other information relevant to the safe handling of the chemical.

- Date of Preparation or Last Revision: [Date]
- Disclaimer: The information provided in this Safety Data Sheet is correct to the best of our knowledge, information, and belief at the date of its publication.

## Hazard Classification of Indoline Sulfonamides

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) is an internationally agreed-upon standard managed by the United Nations.<sup>[14]</sup> It is designed to replace the various classification and labeling standards used in different countries with a single, consistent system. The GHS uses a set of criteria to classify chemicals based on their physical, health, and environmental hazards.<sup>[14][15][16]</sup>

## GHS Hazard Classes and Categories

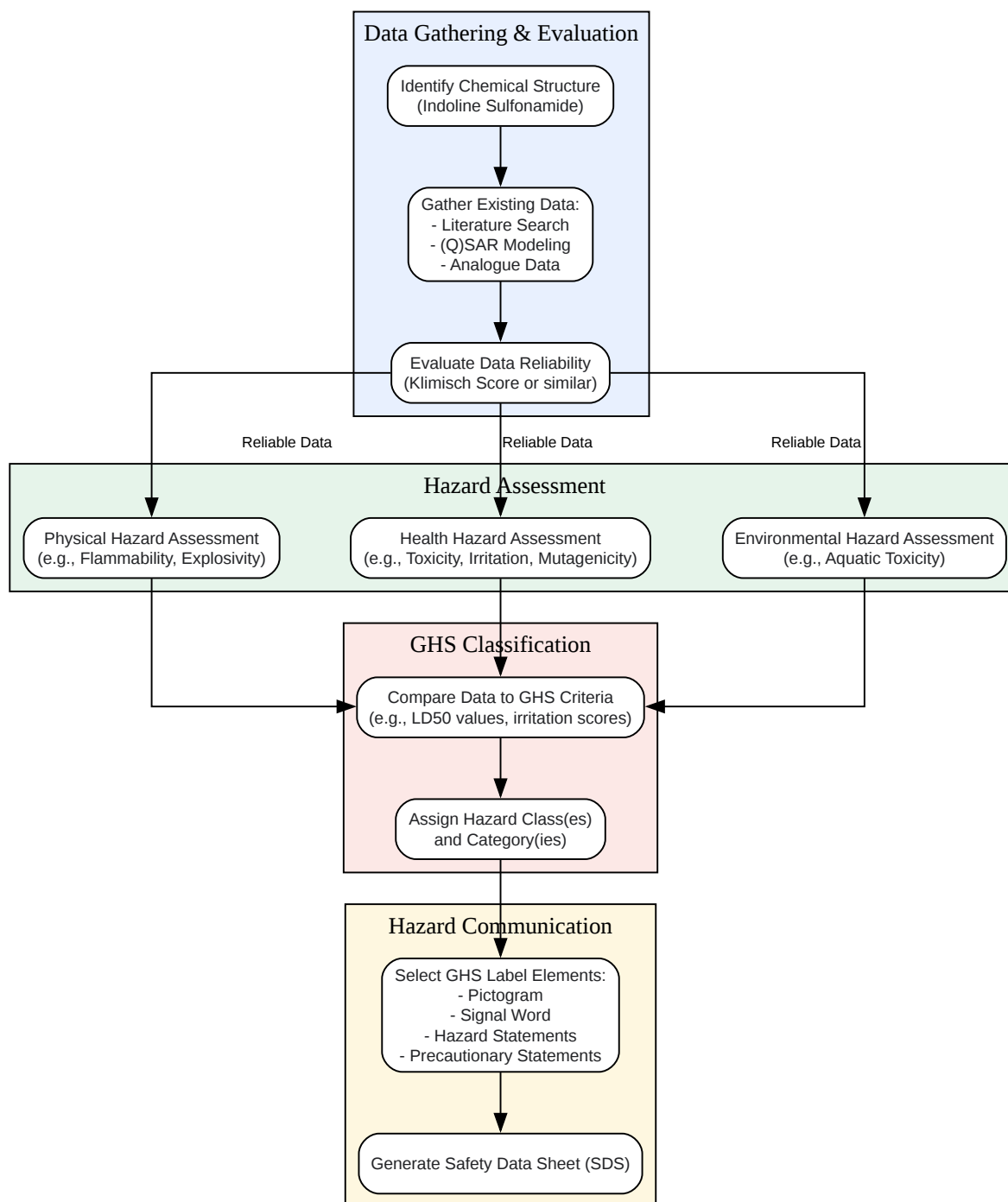
The GHS framework is built upon three main hazard classes:

- Physical Hazards: These relate to the physical or chemical properties of the substance, such as flammability, reactivity, or corrosivity to metals.<sup>[15][17]</sup>

- Health Hazards: These pertain to the ability of the substance to cause adverse health effects, such as toxicity, irritation, or carcinogenicity.[\[15\]](#)[\[17\]](#)
- Environmental Hazards: These concern the potential of the substance to harm the environment, such as aquatic toxicity.[\[17\]](#)

Within each hazard class, there are multiple hazard categories, which are assigned a number (1, 2, 3, or 4), with Category 1 representing the most severe hazard.[\[17\]](#)

The following diagram illustrates the workflow for hazard classification of a new chemical entity like an indoline sulfonamide:



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Caption: GHS Hazard Classification Workflow for a New Chemical Entity.

## Experimental Protocols for Hazard Determination

For novel indoline sulfonamides where toxicological data is not available, experimental studies are necessary to determine their hazard profile. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals.[\[18\]](#)[\[19\]](#)[\[20\]](#) Adherence to these guidelines ensures the generation of high-quality, reproducible data that can be used for regulatory submissions.

The following are summaries of key OECD test guidelines relevant to the health hazards identified for indoline sulfonamides.

### Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

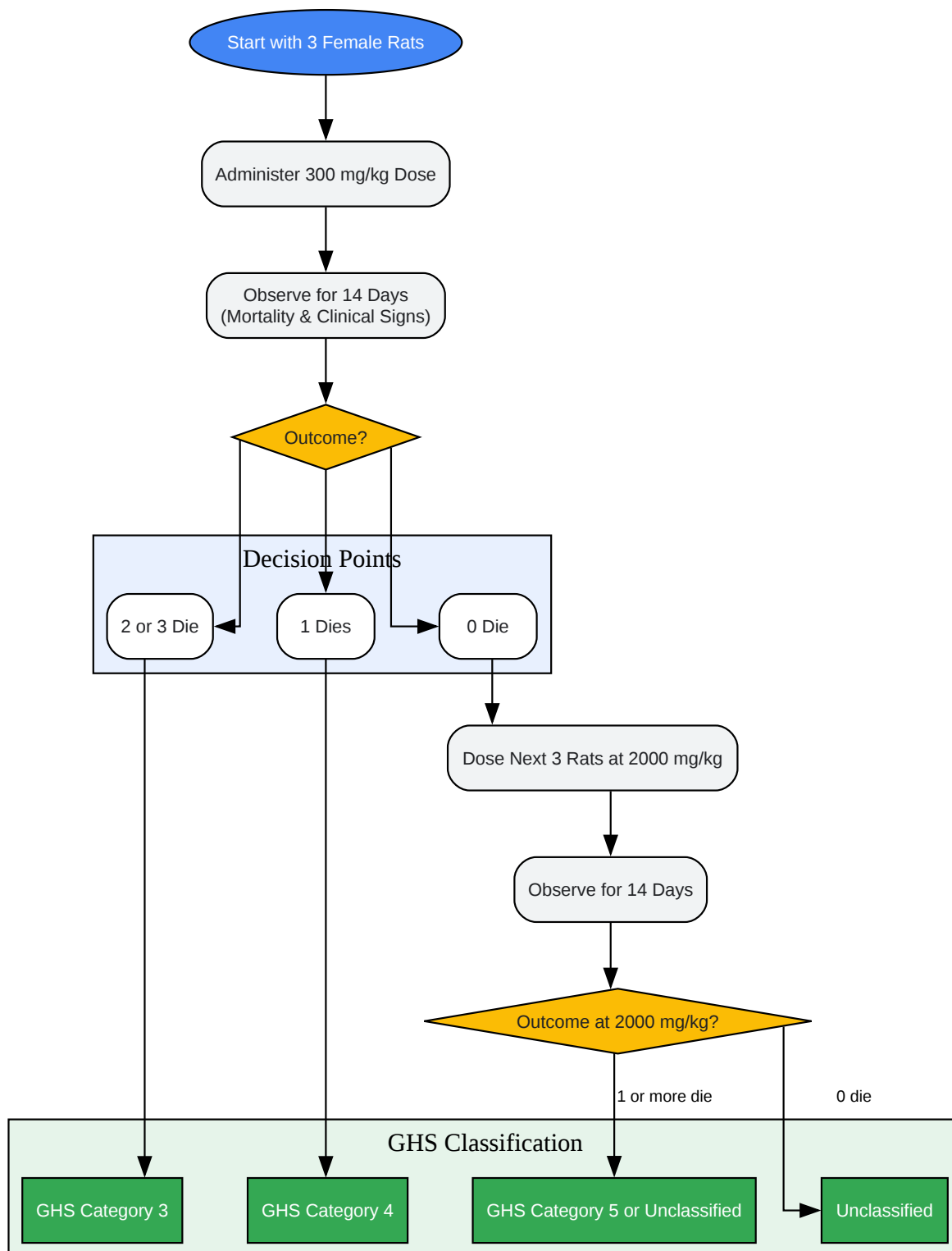
This method is used to determine the acute oral toxicity of a substance and allows for its classification into one of the GHS categories.[\[21\]](#)[\[22\]](#) It is a stepwise procedure with the use of a limited number of animals.[\[23\]](#)[\[24\]](#)

**Principle:** A small group of animals (typically rats, and usually females as they are often more sensitive) is dosed at one of the defined starting dose levels (5, 50, 300, or 2000 mg/kg body weight).[\[23\]](#)[\[25\]](#) The outcome of the first group determines the dosing for the subsequent group of animals. The test is concluded when a clear outcome is observed, allowing for the classification of the substance.[\[25\]](#)

#### Step-by-Step Methodology:

- **Animal Selection and Preparation:** Healthy, young adult rats of a single sex (preferably female) are acclimatized to the laboratory conditions.
- **Dose Administration:** The test substance, formulated in an appropriate vehicle, is administered orally to the animals.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[\[24\]](#)
- **Necropsy:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

- **Data Analysis and Classification:** The number of animals that die within a defined period is used to classify the substance according to the GHS categories.



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Caption: Simplified Workflow for OECD 423 Acute Toxic Class Method.

## Acute Dermal Irritation/Corrosion (OECD 404)

This test guideline describes a procedure for the assessment of the potential of a substance to cause skin irritation or corrosion.[26][27][28]

Principle: The test substance is applied in a single dose to a small area of the skin of an experimental animal (typically an albino rabbit).[26][29] The treated area is observed for signs of erythema (redness) and edema (swelling) at specified intervals.[30]

Step-by-Step Methodology:

- **Animal Selection and Preparation:** A healthy young adult albino rabbit is selected. The fur on the back of the animal is clipped.
- **Test Substance Application:** A small amount of the test substance (0.5 g for solids or 0.5 mL for liquids) is applied to a small patch of skin (approximately 6 cm<sup>2</sup>).[26] The patch is then covered with a gauze dressing.
- **Exposure and Observation:** The dressing is removed after a 4-hour exposure period.[26] The skin is observed for erythema and edema at 1, 24, 48, and 72 hours after patch removal.[30] The observation period may be extended up to 14 days to assess the reversibility of the effects.[26][27]
- **Scoring and Classification:** The severity of the skin reactions is scored according to a standardized scale. The mean scores for erythema and edema are used to classify the substance as an irritant or non-irritant.

## Bacterial Reverse Mutation Test (Ames Test; OECD 471)

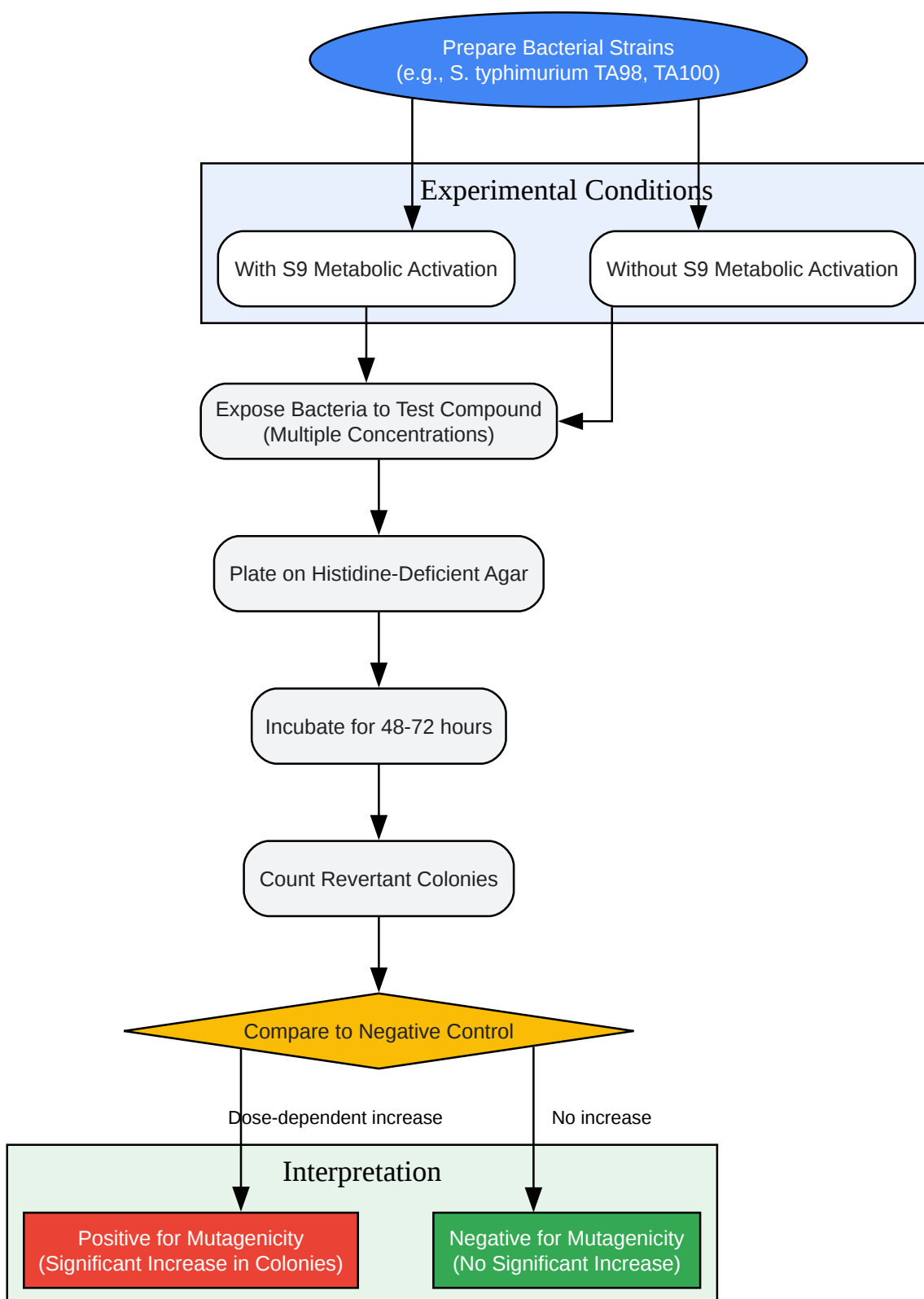
The Ames test is a widely used method for assessing the mutagenic potential of a chemical.[31][32][33][34]

Principle: The test uses several strains of the bacterium *Salmonella typhimurium* that carry mutations in the genes involved in histidine synthesis.[32][34] These strains are auxotrophic for

histidine, meaning they cannot grow in a histidine-free medium. The test substance is incubated with the bacteria, and if it is a mutagen, it will cause reverse mutations that restore the ability of the bacteria to synthesize histidine, allowing them to grow on a histidine-free medium.[35]

#### Step-by-Step Methodology:

- **Strain Selection:** At least five different strains of *S. typhimurium* are recommended to detect different types of mutations.[33]
- **Metabolic Activation:** The test is performed both with and without the addition of a mammalian metabolic activation system (S9 fraction from rat liver), as some chemicals only become mutagenic after being metabolized.[31][35]
- **Exposure:** The bacterial strains are exposed to various concentrations of the test substance in the presence or absence of the S9 mix.[33]
- **Plating and Incubation:** The treated bacteria are plated on a minimal agar medium that lacks histidine. The plates are incubated for 48-72 hours.[32]
- **Scoring and Interpretation:** The number of revertant colonies on the test plates is compared to the number of spontaneous revertant colonies on the negative control plates. A significant, dose-dependent increase in the number of revertant colonies indicates that the substance is mutagenic.



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Caption: General Workflow for the Ames Bacterial Reverse Mutation Test.

## Conclusion

A comprehensive understanding and proactive management of the potential hazards associated with indoline sulfonamides are essential for the responsible advancement of research and development in this promising field. This technical guide has provided a framework for constructing and interpreting Safety Data Sheets, a systematic approach to hazard classification under the GHS, and an overview of key experimental protocols for toxicological assessment. By integrating these principles into their laboratory practices, researchers and drug development professionals can ensure a safe working environment and meet their regulatory obligations, ultimately fostering a culture of safety and scientific excellence.

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